

Structural Elucidation & Chiral Profiling: (2S)-2-Methyl-3-phenylpropanoic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (2S)-2-methyl-3-phenylpropanoic acid

CAS No.: 14367-54-5

Cat. No.: B3047741

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Executive Summary & Application Context

In the development of peptidomimetics and antihypertensive agents (e.g., dual enkephalinase inhibitors), the precise stereochemistry of the

-methyl hydrocinnamic acid scaffold is critical. Unlike its achiral parent, **(2S)-2-methyl-3-phenylpropanoic acid**, possesses a chiral center at the C2 position.

This guide provides a definitive NMR assignment protocol. It moves beyond simple peak listing to explore the diastereotopic nature of the C3 protons, a spectral feature that serves as a rigorous structural proof of the

-substitution. Furthermore, we compare this profile against the non-methylated analogue (Hydrocinnamic acid) to demonstrate the electronic and steric perturbations introduced by the methyl group.

Experimental Protocol: High-Resolution NMR

To ensure reproducibility and minimize solvent-solute interaction variability, the following protocol is standardized.

Reagents & Equipment:

- Solvent: Chloroform-d (CDCl_3), 99.8% D) with 0.03% TMS (Tetramethylsilane) as internal reference.
- Alternative Solvent:

is recommended only if the carboxylic acid proton is undergoing rapid exchange or is too broad to integrate in chloroform.
- Concentration: 15 mg sample in 0.6 mL solvent (approx. 0.15 M). High concentration prevents dimerization artifacts in the carboxyl region.

Acquisition Parameters (600 MHz equiv.):

- Temperature: 298 K (25°C).
- Pulse Sequence:

(30° excitation pulse) to ensure accurate integration of the methyl vs. aromatic protons.
- Relaxation Delay (D1):

seconds. The benzylic and methyl protons relax at different rates; a short D1 will skew integration ratios.

H-NMR Assignment & Analysis

The spectrum of **(2S)-2-methyl-3-phenylpropanoic acid** is characterized by a distinct ABX spin system in the aliphatic region, contrasting sharply with the systems of non-chiral analogues.

Table 1:

H-NMR Assignments in

(600 MHz)

Position	Group	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Structural Insight
COOH	Carboxyl	10.5 - 12.0	Broad Singlet	1H	-	Chemical shift is highly concentration-dependent (H-bonding).
Ar-H	Aromatic	7.15 - 7.35	Multiplet	5H	-	Overlapping ortho/meta/para protons. Second-order effects common.
H-3a	Methylene	3.06	dd	1H	,	Diastereotopic Proton A. Deshielded by phenyl ring current.
H-2	Methine	2.78	Multiplet (sx)	1H		Chiral center. Couples to Me and both H-3 protons.

H-3b	Methylene	2.64	dd	1H	,	Diastereotopic Proton B. Distinct environment from H-3a.
Me-2	Methyl	1.18	Doublet	3H		Diagnostic doublet confirming - methylation.

Mechanistic Insight: The Diastereotopic Effect

The most common error in assigning this molecule is expecting the C3 methylene protons () to appear as a simple doublet or triplet.

- Causality: Because C2 is a chiral center, the two protons on C3 are diastereotopic. They are chemically non-equivalent ().
- Observation: They couple to each other (Geminal coupling, Hz) and differentially to the H-2 methine (Vicinal coupling,). This creates two distinct "doublet of doublets" (dd) signals, often separated by 0.4 ppm.

C-NMR Assignment & Analysis

The Carbon-13 spectrum provides the backbone verification, confirming the oxidation state of the carbonyl and the specific substitution pattern.

Table 2:

C-NMR Assignments in

(150 MHz)

Carbon Type	Shift (, ppm)	Assignment Note
C=O	182.5	Carboxylic acid carbonyl. Distinct from esters (~174 ppm).
Ar-C (ipso)	139.2	Quaternary carbon attached to the alkyl chain. Low intensity.
Ar-C (ortho/meta)	129.0, 128.4	Intense peaks due to symmetry within the phenyl ring.
Ar-C (para)	126.5	Unique aromatic CH signal.
C-2 (Methine)	41.2	The chiral center. Shifted downfield by the COOH group.
C-3 (Methylene)	39.5	Benzylic carbon.
Me-2 (Methyl)	16.8	Diagnostic high-field signal.

Comparative Analysis: Methylated vs. Non-Methylated

To validate the synthesis of the (2S)-analogue, one must compare it against the starting material or non-methylated variant: Hydrocinnamic Acid (3-phenylpropanoic acid).

Comparison Guide: Key Spectral Differentiators

Feature	(2S)-2-Methyl-3-phenylpropanoic acid	Hydrocinnamic Acid (Alternative)	Technical Implication
Symmetry	Asymmetric (Chiral C2)	Symmetric Alkyl Chain	The methyl group breaks the symmetry of the propanoic chain.
Aliphatic Region	Complex ABX System: Multiplet (1H) + 2x dd (2H) + Doublet (3H).	System: Two Triplets (2H each) at 2.65 and 2.95.	Primary Pass/Fail Check: If you see triplets, the methylation failed.
Methyl Signal	Strong Doublet at 1.18.	Absent.	Quantitative integration of this doublet vs. aromatic protons determines purity.
Stereochemistry	Enantiomeric ((S) or (R)).	Achiral.	Standard NMR cannot distinguish (S) from (R) without chiral additives (see Sec. 6).

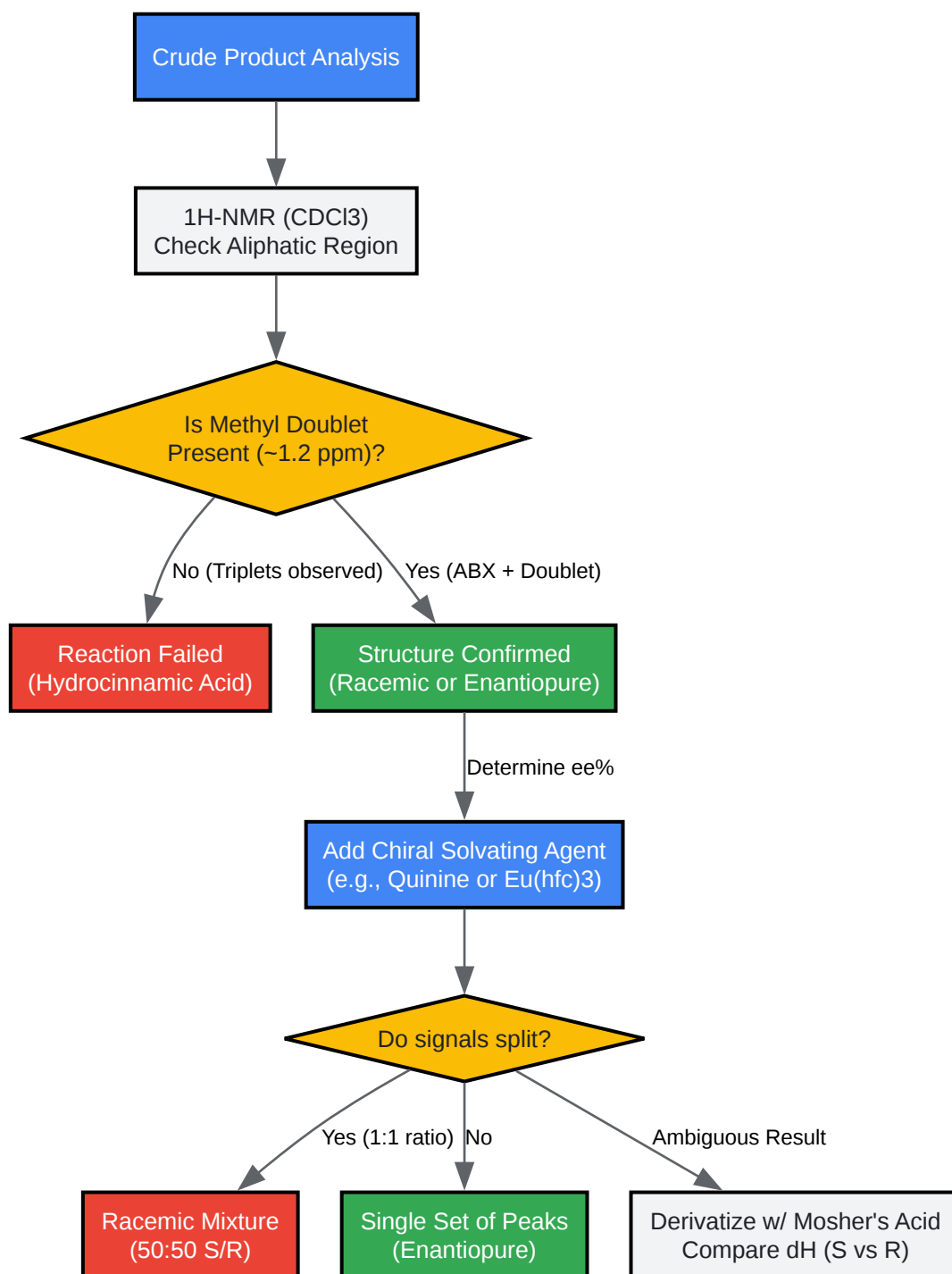
Advanced Workflow: Chiral Purity & Assignment Logic

Since

H-NMR in

is achiral, the (2S) and (2R) enantiomers have identical spectra. To verify the (2S) configuration required for drug development, the following decision workflow is required.

Diagram 1: Structural Assignment & Chiral Verification Workflow



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Caption: Logical workflow for confirming structural identity and stereochemical purity. Standard NMR confirms the skeleton; Chiral Shift Reagents (CSA) or Mosher analysis is mandatory for (2S) verification.

References

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Phone: (601) 213-4426

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